

In-depth Technical Guide: 1-(3,4-Dimethoxyphenyl)propan-2-amine

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Compound of Interest		
Compound Name:	2-(3,4-Dimethoxyphenyl)propan-2-	
	amine	
Cat. No.:	B1274203	Get Quote

Audience: Researchers, scientists, and drug development professionals.

Abstract: This technical guide provides a detailed overview of the chemical compound 1-(3,4-dimethoxyphenyl)propan-2-amine, including its IUPAC nomenclature, chemical structure, and key physicochemical properties. The nomenclature is clarified in relation to the user-provided term "2-(3,4-Dimethoxyphenyl)propan-2-amine," which is likely an error in locant assignment. This document serves as a foundational resource for professionals engaged in chemical research and drug development.

IUPAC Nomenclature and Compound Identification

The chemical name "2-(3,4-Dimethoxyphenyl)propan-2-amine" suggests a propan-2-amine moiety attached to the second position of the 3,4-dimethoxyphenyl ring. However, the standard and recognized compound with this core structure is 1-(3,4-dimethoxyphenyl)propan-2-amine. [1][2] In this correctly named compound, the propan-2-amine group is attached to the first carbon of the phenyl ring. This compound is also widely known by its common synonym, 3,4-Dimethoxyamphetamine (3,4-DMA).[1][3]

The discrepancy likely arises from a misunderstanding of IUPAC nomenclature rules, where the phenyl ring is the principal group, and the side chain is numbered starting from the point of attachment. For the purpose of this guide, all subsequent information pertains to the correctly identified compound, 1-(3,4-dimethoxyphenyl)propan-2-amine.



Chemical Properties and Data

The following table summarizes the key quantitative data and identifiers for 1-(3,4-dimethoxyphenyl)propan-2-amine.

Property	Value	Source(s)
IUPAC Name	1-(3,4- dimethoxyphenyl)propan-2- amine	PubChem[1][2]
Common Names	3,4-Dimethoxyamphetamine (3,4-DMA), α- Methylhomoveratrylamine	PubChem[1]
CAS Number	120-26-3	PubChem[1]
Molecular Formula	C11H17NO2	PubChem[1]
Molecular Weight	195.26 g/mol	PubChem[1]
Melting Point	39-40 °C	ChemicalBook[3]
Boiling Point	154 °C at 9 Torr	ChemicalBook[3]
Density	1.0624 g/cm ³ at 25 °C	ChemicalBook[3]
рКа	9.78 ± 0.10 (Predicted)	ChemicalBook[3]

Chemical Structure

The chemical structure of 1-(3,4-dimethoxyphenyl)propan-2-amine consists of a benzene ring substituted with two methoxy groups at the 3 and 4 positions, and a propan-2-amine group at the 1 position.

Caption: Chemical structure of 1-(3,4-Dimethoxyphenyl)propan-2-amine.

Experimental Protocols and Synthesis

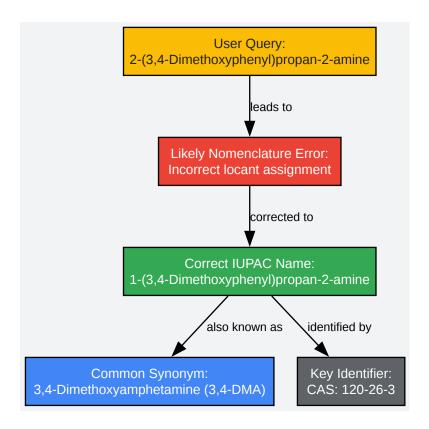
Detailed experimental protocols for the synthesis of 1-(3,4-dimethoxyphenyl)propan-2-amine are documented in specialized chemical literature. A common synthetic route involves the use



of 1-(3,4-dimethoxyphenyl)propan-2-one as a precursor.[4] The synthesis and use of this compound as a precursor for other molecules, such as isoquinoline derivatives, have been described.[5] As a designer drug, its synthesis may also be found in forensic and medicinal chemistry literature.[3] The compound is also used as an intermediate in the production of pharmaceuticals like verapamil and bevacolol.[6]

Logical Relationship Diagram

The following diagram illustrates the relationship between the user's query and the corrected chemical identity.



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Caption: Logical workflow from user query to correct compound identification.

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References

- 1. (+-)-3,4-Dimethoxyamphetamine | C11H17NO2 | CID 8423 PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 3,4-Dma, (R)- | C11H17NO2 | CID 11769408 PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 3,4-dimethoxy-alpha-methylphenethylamine | 120-26-3 [amp.chemicalbook.com]
- 4. researchgate.net [researchgate.net]
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